

Application Note & Protocol: Determining the Solubility of 8-(3-Methylphenyl)-8-oxooctanoic acid

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Compound of Interest

Compound Name: 8-(3-Methylphenyl)-8-oxooctanoic acid

Cat. No.: B1325252

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Audience: Researchers, scientists, and drug development professionals.

Introduction

8-(3-Methylphenyl)-8-oxooctanoic acid is a carboxylic acid derivative with potential applications in pharmaceutical and chemical research. Understanding its solubility in various solvents is a critical first step in the development of formulations, the design of synthetic routes, and the planning of toxicological and pharmacological studies. Solubility dictates the bioavailability of a compound and influences its absorption, distribution, metabolism, and excretion (ADME) profile. This document provides a comprehensive guide to determining the solubility of this compound, offering both qualitative and quantitative protocols.

Due to the absence of publicly available, specific quantitative solubility data for **8-(3-Methylphenyl)-8-oxooctanoic acid**, this document provides generalized yet detailed protocols to enable researchers to generate this crucial data in their own laboratories.

Predicted Solubility Profile

Based on its chemical structure, which includes a lipophilic methylphenyl group and a long alkyl chain, as well as a polar carboxylic acid group, **8-(3-Methylphenyl)-8-oxooctanoic acid** is expected to be poorly soluble in aqueous solutions at neutral pH. The presence of the

carboxylic acid suggests that its solubility will be highly dependent on the pH of the medium. It is anticipated to be more soluble in alkaline solutions where the carboxylic acid is deprotonated to form a more soluble salt.^{[1][2][3]} Solubility in organic solvents is expected to vary based on the polarity of the solvent, with better solubility in polar organic solvents.^{[3][4]}

Quantitative Data Summary

As no specific experimental data for the solubility of **8-(3-Methylphenyl)-8-oxooctanoic acid** could be located in the public domain, the following table is provided as a template for researchers to record their experimentally determined solubility data.

Table 1: Experimentally Determined Solubility of **8-(3-Methylphenyl)-8-oxooctanoic acid**

Solvent	Temperature (°C)	Solubility (mg/mL)	Molar Solubility (mol/L)	Method Used
Water (pH 7.0)	25	Equilibrium Solubility		
Phosphate Buffer (pH 5.0)	25	Equilibrium Solubility		
Phosphate Buffer (pH 7.4)	25	Equilibrium Solubility		
0.1 M Sodium Bicarbonate	25	Equilibrium Solubility		
0.1 M Hydrochloric Acid	25	Equilibrium Solubility		
Methanol	25	Equilibrium Solubility		
Ethanol	25	Equilibrium Solubility		
Dimethyl Sulfoxide (DMSO)	25	Equilibrium Solubility		
Acetonitrile	25	Equilibrium Solubility		
Acetone	25	Equilibrium Solubility		

Experimental Protocols

Protocol 1: Qualitative Solubility Determination

This protocol provides a rapid assessment of the compound's solubility in different aqueous environments, which can inform the selection of solvents for quantitative analysis.[2][5][6]

Materials:

- **8-(3-Methylphenyl)-8-oxooctanoic acid**
- Distilled water
- 5% (w/v) Sodium Hydroxide (NaOH) solution
- 5% (w/v) Sodium Bicarbonate (NaHCO_3) solution[2][5]
- 5% (v/v) Hydrochloric Acid (HCl) solution[2][5]
- Small test tubes or vials
- Vortex mixer
- pH indicator strips

Procedure:

- Add approximately 2-5 mg of **8-(3-Methylphenyl)-8-oxooctanoic acid** to four separate, labeled test tubes.
- To the first tube, add 1 mL of distilled water.
- To the second tube, add 1 mL of 5% HCl.
- To the third tube, add 1 mL of 5% NaOH.
- To the fourth tube, add 1 mL of 5% NaHCO_3 .
- Vortex each tube vigorously for 30-60 seconds.
- Visually inspect each tube for the dissolution of the solid material.
- Record the compound as "soluble," "partially soluble," or "insoluble" for each solvent.
- For the aqueous solution, measure the pH. A pH below 7 would be indicative of the acidic nature of the compound.[1][7]

Protocol 2: Quantitative Equilibrium Solubility Determination (Shake-Flask Method)

This protocol details the "gold standard" shake-flask method for determining the equilibrium solubility of a compound.^[4]

Materials:

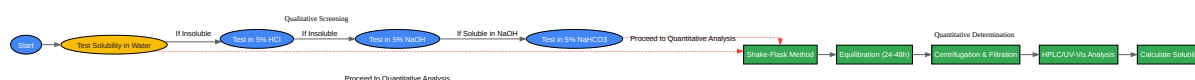
- **8-(3-Methylphenyl)-8-oxooctanoic acid**
- A selection of solvents (e.g., water, buffers, organic solvents)
- Scintillation vials or screw-capped tubes
- Orbital shaker or rotator in a temperature-controlled environment
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Syringe filters (0.22 µm)

Procedure:

- **Preparation:** Prepare a stock solution of **8-(3-Methylphenyl)-8-oxooctanoic acid** in a suitable organic solvent (e.g., methanol, DMSO) for the preparation of a standard curve for HPLC or UV-Vis analysis.
- **Sample Preparation:** Add an excess amount of **8-(3-Methylphenyl)-8-oxooctanoic acid** to a vial containing a known volume (e.g., 2 mL) of the test solvent. The excess solid should be clearly visible.
- **Equilibration:** Seal the vials and place them in an orbital shaker set at a constant temperature (e.g., 25°C or 37°C) and agitation speed. Allow the samples to equilibrate for at least 24-48 hours. This duration may need to be optimized to ensure equilibrium is reached.

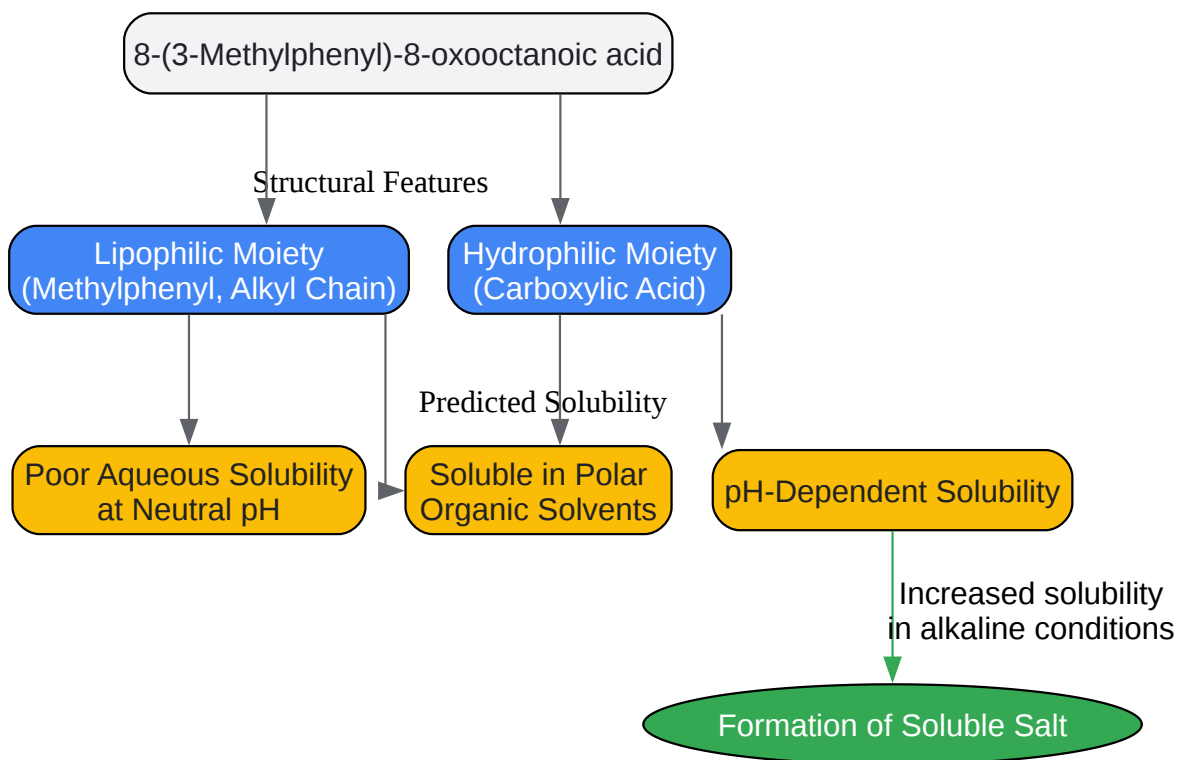
- **Phase Separation:** After equilibration, let the vials stand to allow the undissolved solid to settle. Centrifuge the samples at a high speed (e.g., 10,000 x g) for 15-20 minutes to pellet any remaining suspended solid.
- **Sample Collection and Dilution:** Carefully remove an aliquot of the supernatant without disturbing the solid pellet. Filter the supernatant through a 0.22 μm syringe filter to remove any fine particles. Dilute the filtered supernatant with a suitable solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated HPLC or UV-Vis spectrophotometry method.
- **Calculation:** Determine the concentration of the compound in the supernatant using the standard curve. Calculate the solubility in mg/mL or mol/L, taking into account the dilution factor.

Visualizations



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Caption: Workflow for determining the solubility of a compound.



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Caption: Factors influencing the solubility of the target compound.

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